

2-Chloro-5-(trifluoromethyl)benzoyl chloride molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethyl)benzoyl chloride

Cat. No.: B1585943

[Get Quote](#)

Core Physicochemical & Structural Properties

2-Chloro-5-(trifluoromethyl)benzoyl chloride is a substituted aromatic acyl chloride. The trifluoromethyl (-CF₃) group significantly influences the molecule's electronic properties, enhancing its reactivity as an electrophile and often improving the metabolic stability and lipophilicity of its derivatives—a desirable trait in drug discovery.^[1]

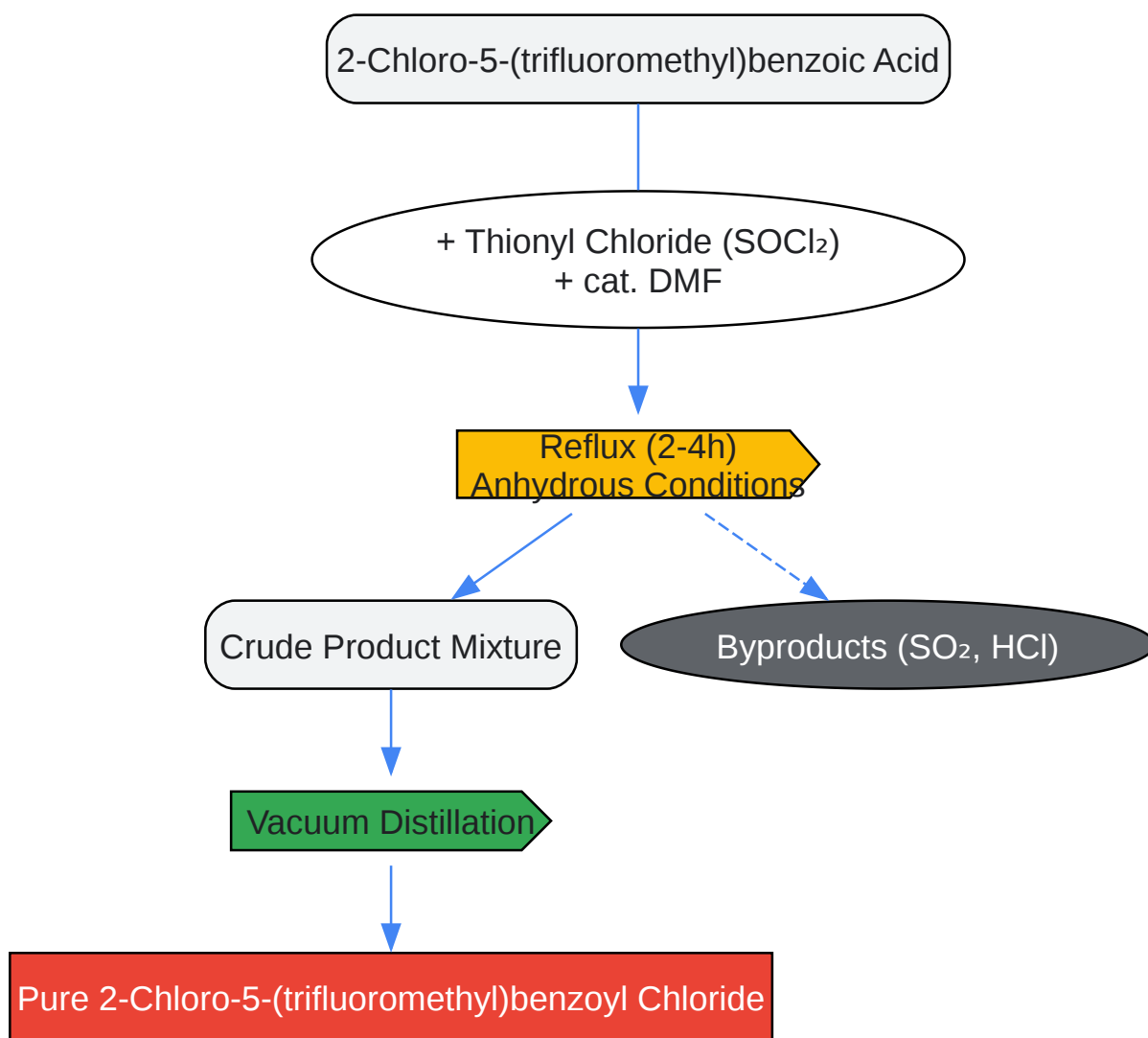
Compound Identification & Properties

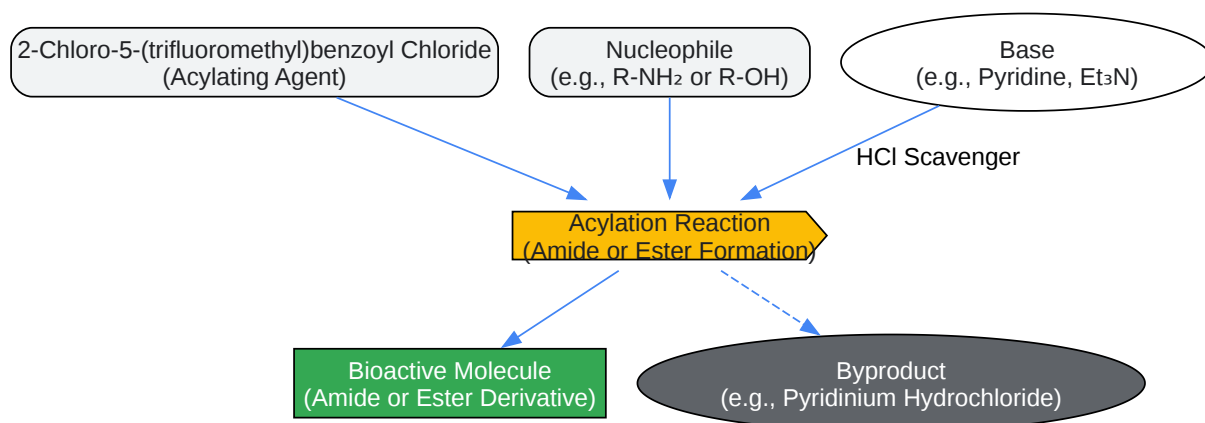
A summary of the key quantitative data for this compound is presented below.

Property	Value	Source
Molecular Weight	243.01 g/mol	^[2] ^[3]
Molecular Formula	C ₈ H ₃ Cl ₂ F ₃ O	^[2] ^[3] ^[4]
CAS Number	657-05-6	^[2] ^[4]
Appearance	Light red to yellow liquid (typical for acyl chlorides)	^[5]
Reactivity	Highly reactive, especially with nucleophiles (water, alcohols, amines)	^[1] ^[5]

Chemical Structure

The structural arrangement of the substituents on the benzene ring is key to the compound's utility in regioselective synthesis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-Fluoro-5-(trifluoromethyl)benzoyl chloride | 207981-46-2 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. 657-05-6|2-Chloro-5-(trifluoromethyl)benzoyl chloride|BLD Pharm [bldpharm.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [2-Chloro-5-(trifluoromethyl)benzoyl chloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585943#2-chloro-5-trifluoromethyl-benzoyl-chloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com